

Essential Procedures for the Proper Disposal of (2-Methylquinolin-4-yl)methanol

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Compound of Interest

Compound Name: (2-Methylquinolin-4-yl)methanol

Cat. No.: B1312581

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The safe and environmentally responsible disposal of **(2-Methylquinolin-4-yl)methanol** is a critical aspect of laboratory safety and chemical management. This guide provides detailed, step-by-step procedures for researchers, scientists, and drug development professionals to ensure the proper handling and disposal of this compound, minimizing risks to both personnel and the environment.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **(2-Methylquinolin-4-yl)methanol** with appropriate safety measures. The compound is classified as an irritant and is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation[1].

- **Personal Protective Equipment (PPE):** Always wear safety goggles, a laboratory coat, and chemical-resistant gloves when handling this compound.
- **Ventilation:** All handling and disposal procedures should be conducted in a well-ventilated area, preferably within a chemical fume hood, to prevent the generation and inhalation of vapors or mists[2].
- **Ignition Sources:** Keep the chemical away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking should be permitted in the vicinity[2].
- **Emergency Equipment:** Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

Quantitative Hazard and Physical Data

The following table summarizes the key hazard classifications and physical properties of **(2-Methylquinolin-4-yl)methanol**.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₁ NO	[1]
Molecular Weight	173.21 g/mol	[1]
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1]
UN Number	2946	[2]

Step-by-Step Disposal Protocol

Disposal of **(2-Methylquinolin-4-yl)methanol** and any contaminated materials must be handled as hazardous waste, in strict accordance with local, state, and federal regulations. Never dispose of this chemical down the drain or in the regular trash[2].

Step 1: Waste Identification and Segregation

- **Pure Compound:** Any unused or unwanted **(2-Methylquinolin-4-yl)methanol** must be treated as hazardous chemical waste.
- **Contaminated Materials:** All materials that have come into contact with the compound, including personal protective equipment (gloves, etc.), weighing boats, contaminated glassware, and spill cleanup materials, must also be disposed of as hazardous waste.
- **Segregation:** Keep this waste stream separate from other incompatible chemical wastes to prevent dangerous reactions.

Step 2: Waste Container Selection and Labeling

- Container: Use a designated, leak-proof, and chemically compatible container with a secure, tight-fitting lid.
- Labeling: Immediately label the waste container with a "Hazardous Waste" tag. The label must include:
 - The full chemical name: "**(2-Methylquinolin-4-yl)methanol**" (avoiding abbreviations or formulas).
 - The approximate concentration and quantity of the waste.
 - The date the waste was first added to the container.
 - The name and contact information of the responsible researcher or laboratory supervisor.
 - The location (building and room number) where the waste was generated.

Step 3: Waste Accumulation and Storage

- Storage Location: Store the sealed hazardous waste container in a designated, well-ventilated, and secure area, away from general laboratory traffic. The storage area should be cool and shaded[2].
- Inert Atmosphere: For the pure compound, storage under an inert gas is recommended[2].
- Container Integrity: Regularly inspect the waste container for any signs of leaks, cracks, or degradation.

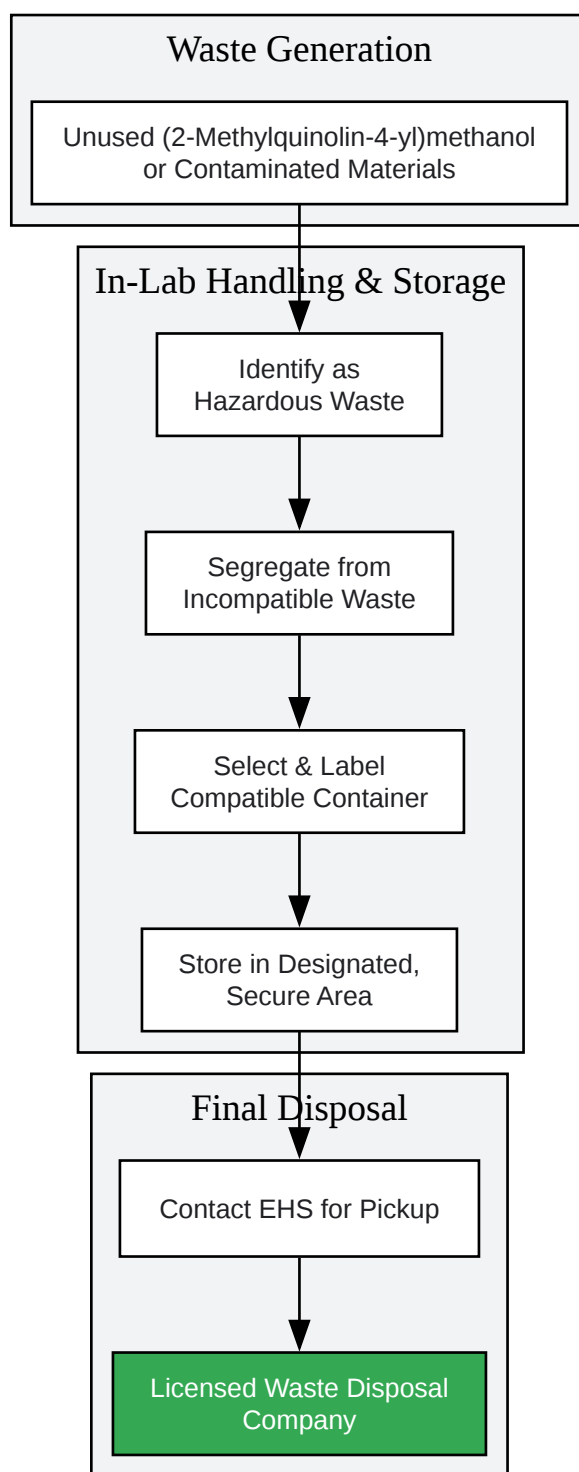
Step 4: Final Disposal

- Licensed Waste Disposal Service: The disposal of **(2-Methylquinolin-4-yl)methanol** must be entrusted to a licensed and certified hazardous waste disposal company[2].
- Institutional Procedures: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. Follow all institutional protocols for waste manifest and pickup requests.

- Transportation: Do not attempt to transport the hazardous waste off-site yourself. The UN number 2946 should be provided to the disposal service for proper transport documentation^[2].

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **(2-Methylquinolin-4-yl)methanol**, from the point of generation to final disposal.



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Caption: Logical workflow for the safe disposal of **(2-Methylquinolin-4-yl)methanol**.

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References

- 1. (2-Methylquinolin-4-yl)methanol | C₁₁H₁₁NO | CID 10149033 - PubChem [pubchem.ncbi.nlm.nih.gov]
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